

Commercial Suppliers and Technical Guide for Research-Grade Acid Red 183

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Compound of Interest

Compound Name: C.I. Acid Red 183

Cat. No.: B1219784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of research-grade Acid Red 183, including a list of commercial suppliers, key technical data, and detailed experimental protocols. This document is intended to assist researchers in sourcing high-quality reagents and implementing them effectively in their experimental workflows.

Introduction to Acid Red 183

Acid Red 183, also known by its Colour Index number C.I. 18800, is a monoazo dye that is soluble in water.^[1] Its chemical structure contains sulfonic acid groups, which impart its acidic nature and solubility. In research settings, it is commonly used as an anionic dye in various applications, including histology, textile dyeing studies, and as a model compound in adsorption and dye recovery experiments.^{[2][3]}

Commercial Suppliers of Research-Grade Acid Red 183

A variety of chemical suppliers offer Acid Red 183 for research purposes. The following table summarizes some of the key suppliers and their product offerings. Researchers are advised to request lot-specific Certificates of Analysis for detailed quality control information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Dye Content/Purity	Storage
Sigma-Aldrich	Acid Red 183	6408-31-7	$C_{16}H_{11}ClN_4Na_2O_8S_2 \cdot xCr$	532.84	≥30%	Room Temperature
Santa Cruz Biotechnology	Acid Red 183	6408-31-7	$C_{16}H_{11}ClN_4Na_2O_8S_2 \cdot xCr$	532.84	Not specified; refer to CoA	Room Temperature
Chem-Impex	Acid Red 183	6408-31-7	$C_{16}H_{11}ClN_4Na_2O_8S_2 \cdot xCr$	532.84	≥30% (Suitable for Hematology & Histology)	Room Temperature ^[3]
MedChem Express	C.I. Acid Red 183	6408-31-7	Not specified	Not specified	Not specified	Room temperature in continental US
SD International	Acid Red 183 Dyes	6408-31-7	$C_{16}H_{11}ClN_4Na_2O_8S_2$	532.48	High Purity	Not specified

Technical Specifications

The following table provides a comparative overview of the technical specifications of Acid Red 183 available from various suppliers. These values are based on publicly available data sheets and may vary between lots.

Parameter	Sigma-Aldrich	Santa Cruz Biotechnology	Chem-Impex	SD International
CAS Number	6408-31-7	6408-31-7	6408-31-7	6408-31-7
Molecular Formula	$C_{16}H_{11}ClN_4Na_2O$ $8S_2 \cdot xCr$	$C_{16}H_{11}ClN_4Na_2O$ $8S_2 \cdot xCr$	$C_{16}H_{11}ClN_4Na_2O$ $8S_2 \cdot xCr$	$C_{16}H_{11}ClN_4Na_2O$ $8S_2$
Molecular Weight (g/mol)	532.84	532.84	532.84	532.48
Dye Content/Purity	≥30%	Refer to CoA	≥30%	High Purity
Appearance	Powder	Not specified	Not specified	Light red yellow powder
Solubility	Soluble in water	Not specified	Excellent solubility in water	Soluble in water
Storage Temperature	Room Temperature	Room Temperature	Room Temperature	Not specified
λmax	494 nm	Not specified	Not specified	Not specified

Experimental Protocols

Acid Red 183 is frequently utilized in dye adsorption studies to evaluate the efficacy of various adsorbent materials. Below is a detailed protocol synthesized from multiple research articles.

Dye Adsorption Studies

This protocol outlines a typical batch adsorption experiment to determine the removal efficiency of an adsorbent for Acid Red 183.

Materials:

- Acid Red 183
- Adsorbent material (e.g., activated carbon, clay, biomaterials)

- Distilled or deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Glass flasks or beakers
- Orbital shaker or magnetic stirrer
- Spectrophotometer
- Centrifuge or filtration apparatus

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of Acid Red 183 (e.g., 1000 mg/L) by dissolving a known weight of the dye in a specific volume of distilled water.
- Preparation of Working Solutions: Prepare a series of working solutions of different initial concentrations (e.g., 25, 50, 100, 150, 200 mg/L) by diluting the stock solution.
- Batch Adsorption Experiments:
 - For each experimental run, add a known amount of adsorbent (e.g., 0.1 g) to a fixed volume of Acid Red 183 solution of a specific concentration (e.g., 100 mL).
 - Adjust the pH of the solution to the desired value (e.g., pH 3, 5, 7, 9, 11) using 0.1 M HCl or 0.1 M NaOH.
 - Place the flasks on an orbital shaker at a constant speed (e.g., 150 rpm) and temperature (e.g., 25°C) for a predetermined contact time (e.g., 60 minutes).
- Sample Analysis:
 - After the desired contact time, separate the adsorbent from the solution by centrifugation or filtration.
 - Measure the absorbance of the supernatant at the maximum wavelength (λ_{max}) of Acid Red 183 (approximately 494 nm) using a spectrophotometer.

- Determine the final concentration of the dye in the solution using a pre-established calibration curve.
- Calculation of Removal Efficiency: Calculate the percentage of dye removal using the following equation:

$$\text{Removal Efficiency (\%)} = ((C_0 - C_e) / C_0) * 100$$

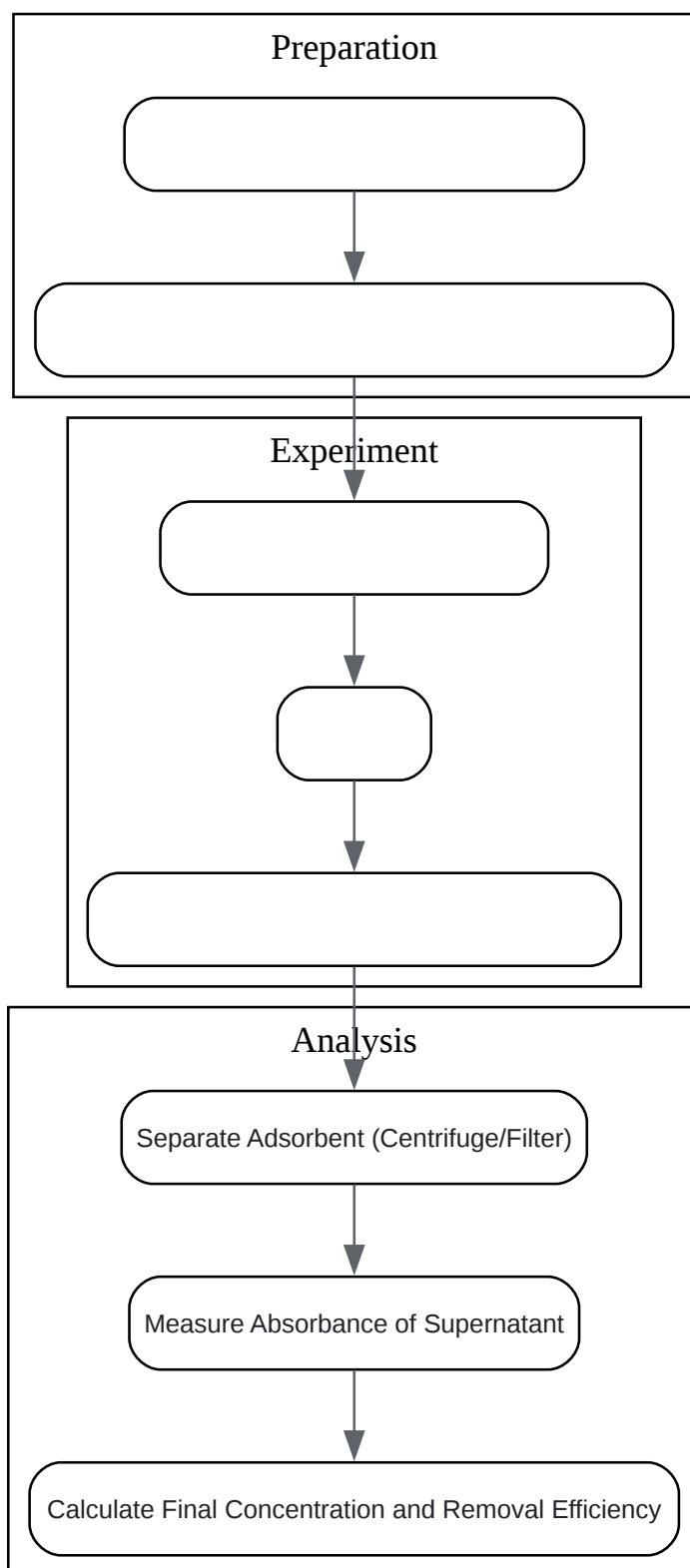
Where:

- C_0 is the initial concentration of Acid Red 183.
- C_e is the equilibrium concentration of Acid Red 183.

Visualizations

Experimental Workflow for Dye Adsorption Study

The following diagram illustrates the typical workflow for a batch adsorption experiment using Acid Red 183.

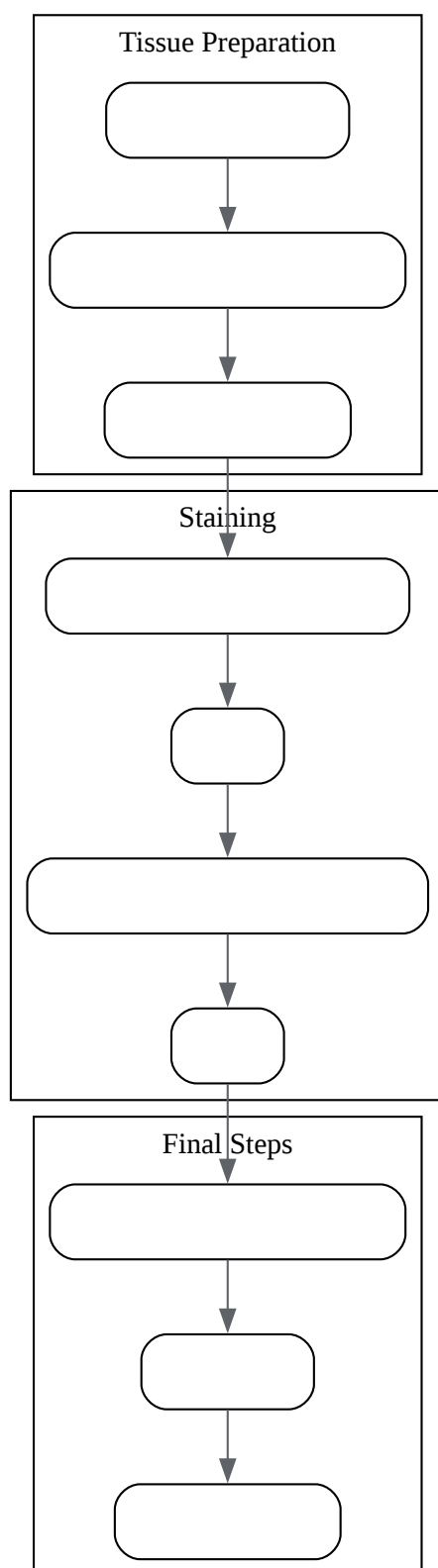


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Caption: Workflow for a typical dye adsorption experiment.

General Histological Staining Workflow

While a specific protocol for Acid Red 183 in complex histological staining (like trichrome) is not readily available in literature, it can be used as a counterstain. The following diagram shows a general workflow for paraffin-embedded tissue staining where an acid dye like Acid Red 183 would be used.



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Caption: General workflow for histological staining using an acid dye.

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References

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